

An In-depth Technical Guide to 3-Dimethylaminopyridine

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Compound of Interest

Compound Name: *N,N*-dimethylpyridin-3-amine

Cat. No.: B102484

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This technical guide provides a comprehensive overview of 3-Dimethylaminopyridine (3-DMAP), a substituted pyridine derivative. The document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It covers the compound's identifiers, physicochemical properties, synthesis protocols, and potential applications, with a focus on its role as a catalyst and a building block in medicinal chemistry.

Chemical Identifiers and Nomenclature

3-Dimethylaminopyridine is systematically known as **N,N-dimethylpyridin-3-amine**. It is a structural isomer of the well-known catalyst 4-Dimethylaminopyridine (4-DMAP). Accurate identification is crucial for experimental replication and safety.

Identifier Type	Value
CAS Number	18437-57-5[1]
IUPAC Name	N,N-dimethylpyridin-3-amine[2]
Molecular Formula	C ₇ H ₁₀ N ₂ [2]
SMILES	CN(C)c1cnccc1[2]
InChI	InChI=1S/C7H10N2/c1-9(2)7-4-3-5-8-6-7/h3-6H,1-2H3[2]
InChIKey	JEDHEXUPBRMUMB-UHFFFAOYSA-N[2]
Synonyms	3-(Dimethylamino)pyridine, N,N-Dimethyl-3-pyridinamine, Dimethyl-pyridin-3-yl-amine

Physicochemical Properties

The physicochemical properties of 3-DMAP are essential for its handling, storage, and application in various chemical reactions. Below is a summary of its key properties.

Property	Value
Molecular Weight	122.17 g/mol [2]
Boiling Point	72-76 °C @ 2 mmHg[1]
XLogP3	1.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1
Topological Polar Surface Area	16.1 Å ²
pKa (Conjugate Acid)	Data not readily available

Synthesis of 3-Dimethylaminopyridine

Several synthetic routes to 3-Dimethylaminopyridine have been reported. A common and effective method involves the reductive amination of 3-aminopyridine.

Experimental Protocol: Reductive Amination of 3-Aminopyridine

This protocol describes a facile, good-yield synthesis of 3-Dimethylaminopyridine from 3-aminopyridine using formaldehyde and formic acid.

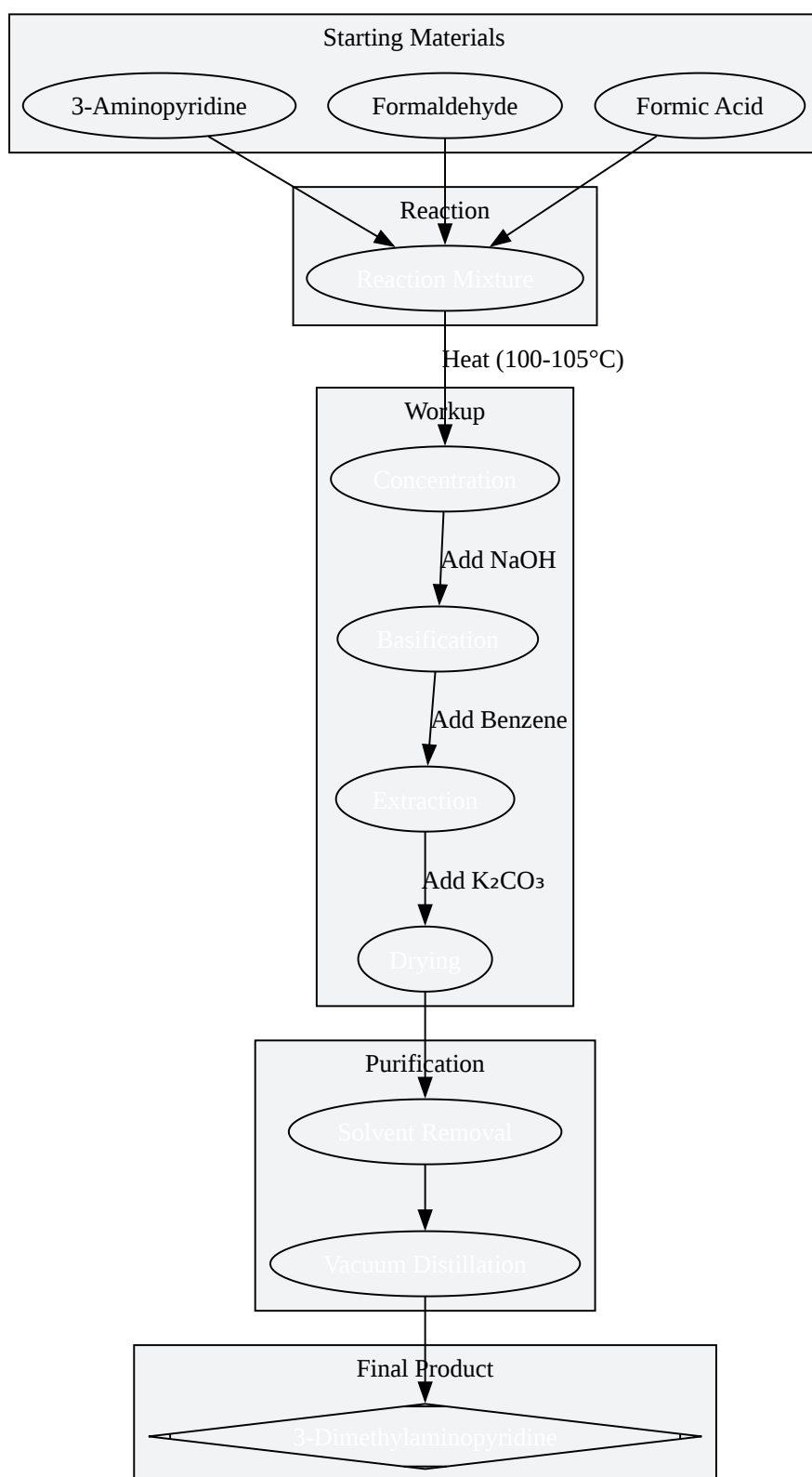
Materials:

- 3-Aminopyridine
- 90% Formic acid
- 40% Formaldehyde
- 18N Sodium hydroxide (NaOH)
- Benzene
- Anhydrous potassium carbonate (K_2CO_3)
- Standard laboratory glassware for reaction, extraction, and distillation.

Procedure:

- To a solution of 3-aminopyridine (0.2 mole) in 90% formic acid (1 mole), add 40% formaldehyde (0.6 mole).
- Heat the reaction mixture at 100-105 °C for 8 hours. The evolution of carbon dioxide should be noticeable after approximately 5 minutes.
- After heating, cool the mixture and concentrate it to near dryness under vacuum.
- Dissolve the residue in distilled water (75 ml) and make the solution basic by the addition of 18N NaOH (50 ml).

- Extract the aqueous layer with benzene (3 x 50 ml).
- Combine the organic layers and dry them twice with anhydrous potassium carbonate.
- Filter the solution and remove the benzene under vacuum.
- Distill the resulting orange oil under vacuum to yield 3-Dimethylaminopyridine.



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Caption: A flowchart illustrating the synthesis of 3-Dimethylaminopyridine.

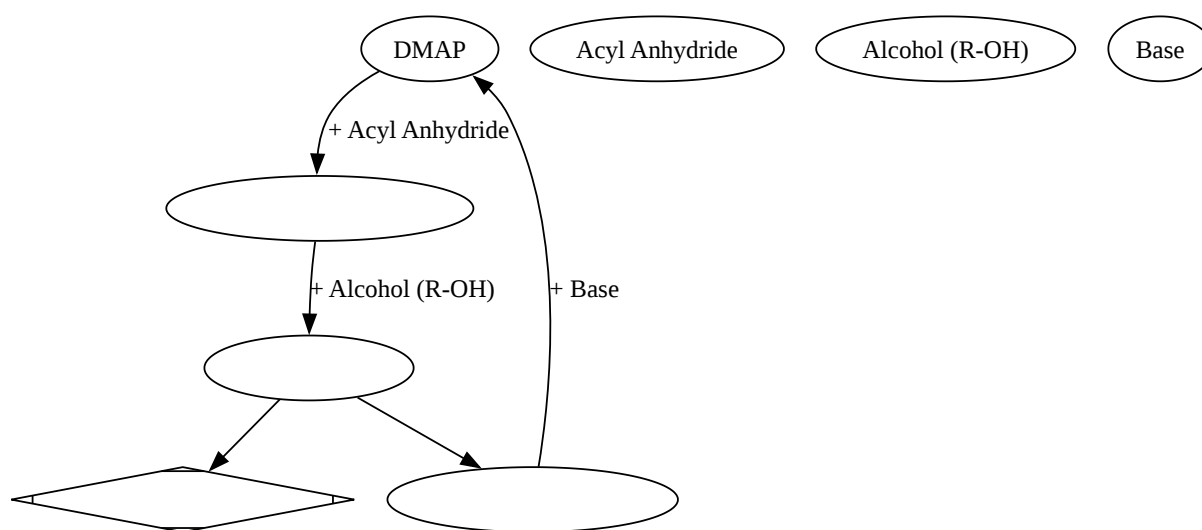
Applications in Research and Drug Development

While its isomer, 4-DMAP, is a more widely recognized nucleophilic catalyst, 3-DMAP also holds potential in organic synthesis and medicinal chemistry.[3] Its utility stems from the basicity of the pyridine nitrogen and the electron-donating nature of the dimethylamino group.

Catalysis

3-Dimethylaminopyridine can function as a base and a nucleophilic catalyst in various organic transformations. Although less potent than 4-DMAP due to the position of the dimethylamino group, it can still be employed in reactions such as:

- **Acylation and Esterifications:** Similar to 4-DMAP, 3-DMAP can catalyze the acylation of alcohols and amines with acid anhydrides and acyl halides. The mechanism is believed to involve the formation of a reactive acylpyridinium intermediate.
- **Oxidation Reactions:** In combination with other reagents, DMAP analogues have been shown to catalyze the selective oxidation of various substrates.[4]



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Caption: A generalized catalytic cycle for DMAP-catalyzed esterification.

Role in Drug Synthesis

The pyridine scaffold is a common motif in many pharmaceutical agents. 3-Aminopyridine and its derivatives, including 3-DMAP, serve as important building blocks for the synthesis of more complex molecules with potential biological activity. The dimethylamino group can be a key pharmacophore or can be further modified to modulate the properties of the final compound. For instance, DMAP derivatives have been investigated for their antibacterial properties, and their conjugation with nanoparticles has been shown to enhance their efficacy.

Safety and Handling

3-Dimethylaminopyridine is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity, Oral	GHS07	H302: Harmful if swallowed.
Acute Toxicity, Dermal	GHS07	H312: Harmful in contact with skin.
Skin Corrosion/Irritation	GHS05	H314: Causes severe skin burns and eye damage.
Acute Toxicity, Inhalation	GHS07	H332: Harmful if inhaled.
Specific target organ toxicity	GHS07	H335: May cause respiratory irritation.

Handling and Storage:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents and acids.

First Aid Measures:

- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.
- If on skin (or hair): Remove/take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.

This technical guide provides a summary of the key information regarding 3-Dimethylaminopyridine. For more detailed information, researchers are encouraged to consult the cited literature and relevant safety data sheets.

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References

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